

Isocycloseram CAS number 2061933-85-3 properties

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An In-depth Technical Guide to Isocycloseram (CAS Number: 2061933-85-3)

Abstract

Isocycloseram is a novel, broad-spectrum insecticide and acaricide belonging to the isoxazoline chemical class.[1][2][3] It is distinguished by its unique mode of action, targeting the gamma-aminobutyric acid (GABA) receptor at a site distinct from other insecticides like fiproles and cyclodienes.[3][4] This technical guide provides a comprehensive overview of **Isocycloseram**'s physicochemical properties, mechanism of action, detailed experimental protocols for its analysis, and a summary of its toxicological profile, intended for researchers, scientists, and professionals in drug and pesticide development.

Physicochemical Properties

Isocycloseram is an off-white, solid powder with a sweetish odor at room temperature. It is a diastereoisomeric mixture, primarily composed of 80-100% of the (5S,4R)-isomer, which is the most active, and 0-20% of the (5R,4R), (5R,4S), and (5S,4S) isomers. The compound exhibits very low water solubility but is soluble in several organic solvents. Its high log KOW value indicates a potential for bioaccumulation in fatty matrices. Key physicochemical data are summarized in the table below.

Table 1: Physicochemical Properties of Isocycloseram



Property	Value	Source(
CAS Number	2061933-85-3	
Molecular Formula	C23H19Cl2F4N3O4	•
Molecular Weight	548.3 g/mol	-
IUPAC Name	Mixture of 80–100% 4-[(5S)-5-(3,5-dichloro-4-fluorophenyl)-5-(trifluoromethyl)-4,5-dihydro-1,2-oxazol-3-yl]-N-[(4R)-2-ethyl-3-oxo-1,2-oxazolidin-4-yl]-2-methylbenzamide and 20–0% of the (5R,4R), (5R,4S) and (5S,4S) isomers.	
Appearance	Off-white solid powder with a sweetish odor.	
Melting Point	138.9 °C (Pure Active Ingredient, 98.4% purity) 135.3 °C (Technical Grade, 96.9% purity)	•
Boiling Point	Decomposes from ~178 °C (Technical Grade) to ~212 °C (Pure).	•
Water Solubility	1.2 mg/L at 20 °C.	•
Organic Solvent Solubility	Dichloromethane: 400 g/L Acetone: 270 g/L Ethyl acetate: 190 g/L Methanol: 75 g/L Toluene: 33 g/L n-Octanol: 17 g/L Hexane: 39 mg/L	
Partition Coefficient (log K₀w)	5.0 (at 20°C, Pure) 4.9 (at 25°C, Technical Grade)	•
Vapor Pressure	<6.2 x 10 ⁻⁶ Pa at 20-25 °C.	-







Dissociation Constant (pKa)

No dissociation observed between pH 2 and 12.

Mechanism of Action

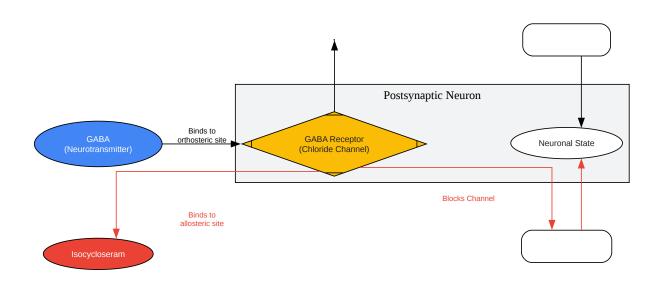
Isocycloseram is classified by the Insecticide Resistance Action Committee (IRAC) in Group 30 as a GABA-gated chloride channel allosteric modulator. Its mechanism of action involves the non-competitive antagonism of the invertebrate GABA receptor.

Signaling Pathway

Gamma-aminobutyric acid (GABA) is the primary inhibitory neurotransmitter in the insect central nervous system. When GABA binds to its receptor, it opens a chloride ion (Cl⁻) channel, leading to an influx of chloride ions. This hyperpolarizes the neuron, making it less likely to fire an action potential, thus inhibiting nerve impulses.

Isocycloseram acts by binding to a unique site on the GABA receptor, distinct from the binding sites of GABA itself, fiproles, or cyclodienes. This allosteric binding locks the receptor in a non-conducting state, preventing the influx of chloride ions even when GABA is present. The disruption of inhibitory signaling leads to uncontrolled neuronal firing, hyperexcitation of the nervous system, paralysis, and ultimately, the death of the insect.





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Caption: Mechanism of action of Isocycloseram on the GABA receptor.

Experimental Protocols Determination of Isocycloseram by HPLC

This protocol outlines the determination of **Isocycloseram** by reversed-phase high-performance liquid chromatography (HPLC) with UV detection.

Objective: To quantify the concentration of **Isocycloseram** in a sample.

Principle: The sample is dissolved in acetonitrile, separated on a C18 column, and detected by a UV spectrophotometer at 265 nm. Quantification is achieved using an external standard.

Apparatus:

- High-Performance Liquid Chromatograph with a UV spectrophotometric detector.
- Injection system capable of injecting 5 μL.



- Stainless steel column (100 x 4.6 mm i.d.) packed with Kinetex C18, 2.6 μm, or equivalent.
- Ultrasonic bath.
- Volumetric flasks (50 mL, 100 mL).
- Syringe filters (PTFE, 0.45 μm).

Reagents:

- · Acetonitrile (HPLC grade).
- Isocycloseram reference standard.

Procedure:

- Chromatographic Conditions:
 - Column Temperature: 40 °C
 - Mobile Phase: Water / Acetonitrile / Methanol = 25/50/25 (v/v/v)
 - Flow Rate: 1.0 mL/min
 - Detector Wavelength: 265 nm
 - Injection Volume: 5 μL
 - Approximate Retention Time: 5.3 min
- Calibration Solution Preparation:
 - Accurately weigh (to the nearest 0.1 mg) 45–55 mg of Isocycloseram reference standard into a 100 mL volumetric flask.
 - Add approximately 60 mL of acetonitrile and sonicate for 5 minutes or until fully dissolved.
 - Cool to ambient temperature and dilute to volume with acetonitrile.



- Pipette 10.0 mL of this solution into a 50 mL volumetric flask and dilute to volume with acetonitrile.
- Filter through a 0.45 μm PTFE filter if necessary. Prepare in duplicate (Solutions CA and CB).
- Sample Preparation (Technical Grade):
 - Accurately weigh (to the nearest 0.1 mg) 45–55 mg of the sample into a 100 mL volumetric flask.
 - Follow the same dissolution and dilution steps as for the calibration solution. Prepare in duplicate (Solutions SA and SB).
- Determination:
 - Inject 5 μL of calibration solution CA until the response factors of two consecutive injections differ by less than 1%.
 - Inject solution CB; the response factor should not deviate by more than 5% from CA.
 - Inject 5 μL of each sample solution (SA, SB) and record the peak areas.

Residue Analysis in Cabbage and Soil by QuEChERS-HPLC

This protocol describes the extraction and cleanup of **Isocycloseram** residues from vegetable and soil matrices for HPLC analysis.

Objective: To determine **Isocycloseram** residue levels in cabbage and soil.

Principle: The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is used to extract the analyte with acetonitrile, followed by a cleanup step using dispersive solid-phase extraction (d-SPE) for the cabbage matrix. The soil extract does not require the cleanup step.

Apparatus:

Homogenizer.



- Centrifuge.
- HPLC system as described in Protocol 3.1.

Reagents:

- Acetonitrile (HPLC grade).
- C18 and graphitized carbon black (GCB) sorbents for d-SPE.

Procedure:

- Extraction:
 - Homogenize a representative sample of cabbage or soil.
 - Weigh a subsample into a centrifuge tube.
 - Add acetonitrile as the extraction solvent.
 - Shake vigorously to ensure thorough extraction.
 - Centrifuge to separate the solid and liquid phases.
- Cleanup (Cabbage Matrix Only):
 - Take an aliquot of the acetonitrile supernatant from the cabbage extract.
 - Add C18 and GCB sorbents to the aliquot.
 - Vortex to mix, then centrifuge to pellet the sorbents.
 - The resulting supernatant is ready for HPLC analysis.
- Analysis:
 - Analyze the final extracts (cleaned for cabbage, direct for soil) using the HPLC method detailed in Protocol 3.1.

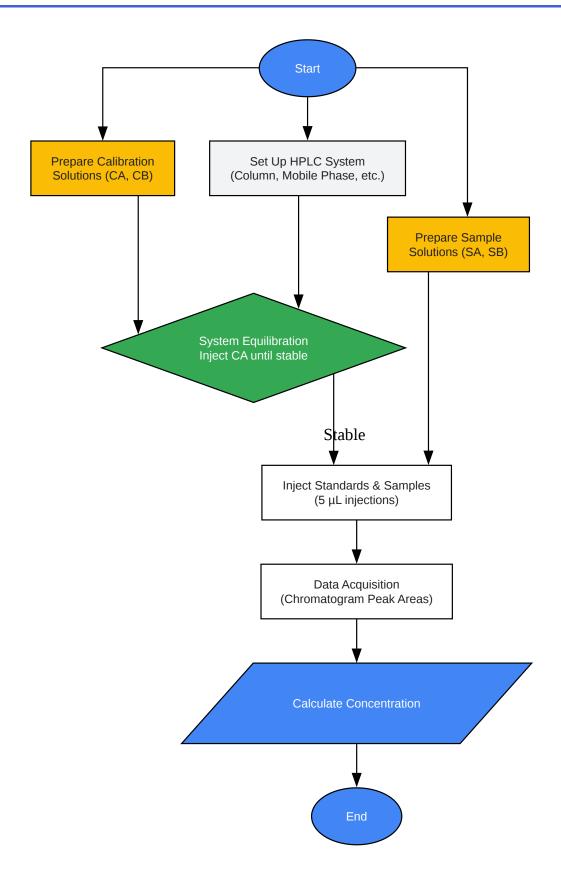


 Average recoveries for this method have been reported in the range of 91.81–109.95% for cabbage and 89.89–104.08% for soil.

Experimental Workflows HPLC Analysis Workflow

The logical flow for quantifying **Isocycloseram** via HPLC is depicted below.





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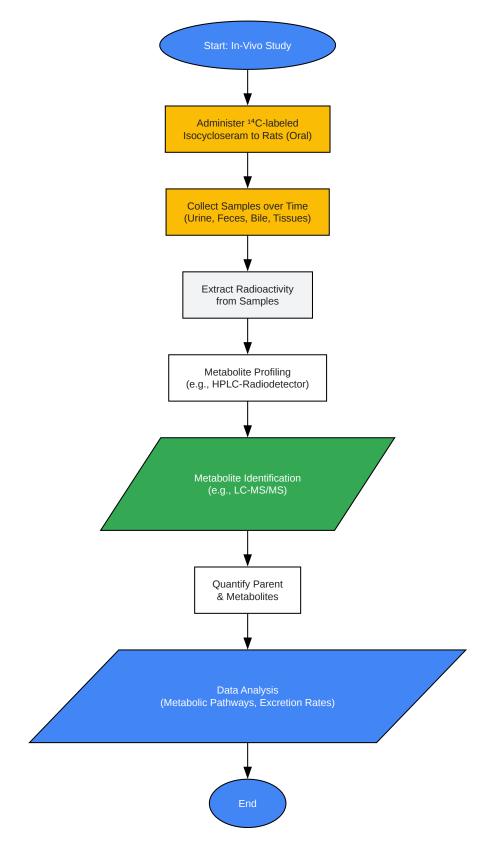
Caption: General workflow for HPLC analysis of Isocycloseram.



In-Vivo Metabolism Study Workflow

The following diagram illustrates a generalized workflow for studying the metabolism of **Isocycloseram** in a model organism, such as a rat.





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Caption: Workflow for an Isocycloseram metabolism study.



Toxicological Summary

A comprehensive set of toxicological studies has been conducted for **Isocycloseram**. It exhibits very low acute oral toxicity in mammals. It is not considered to be genotoxic based on in-vitro and in-vivo tests. The primary target organs identified in repeat-dose oral studies in rats were the testes, epididymides, and liver.

Table 2: Summary of Toxicological Endpoints for Isocycloseram

Study Type	Species	Result	Source(s)
Acute Oral Toxicity	Rat	LD ₅₀ > 5000 mg/kg bw	
Acute Dermal Toxicity	Rat	Low toxicity (Category IV)	
Acute Inhalation Toxicity	Rat	Low toxicity (Category IV)	
Skin Irritation	Rabbit	Not an irritant	_
Eye Irritation	Rabbit	Slightly irritating	
Skin Sensitization	-	Potential to be a skin sensitizer	
Genotoxicity	In-vitro & In-vivo	Negative results; unlikely to be genotoxic	
Neurotoxicity	Rat	No evidence of neurotoxicity up to the highest doses tested.	_
Developmental Toxicity	Rat	NOAEL (fetal) = 7.5 mg/kg bw/day	
Reproductive Toxicity	Rat	Target organs: testes and liver.	_
Chronic Toxicity (2- year)	Rat	No evidence of carcinogenicity.	



Conclusion

Isocycloseram is a potent isoxazoline insecticide with a novel mode of action that makes it a valuable tool for managing a broad spectrum of pests, particularly where resistance to other insecticide classes is a concern. Its physicochemical properties, characterized by low water solubility and high lipophilicity, influence its environmental behavior and formulation requirements. The analytical methods detailed herein provide robust means for its quantification in various matrices. While toxicological assessments indicate low acute toxicity, they also highlight specific target organs in chronic exposure scenarios, underscoring the importance of appropriate handling and risk assessment. This guide provides foundational technical information for professionals working with this active ingredient.

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